

Essential Safety and Logistical Information for Handling HBT-O

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Compound of Interest

Compound Name: HBT-O

Cat. No.: B607918

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds. This document provides comprehensive, step-by-step guidance for the safe handling, operation, and disposal of **HBT-O**, a fluorescent probe used for monitoring subtle pH fluctuations in living cells.

Chemical Identification:

- Chemical Name: 4-(3-Benzothiazol-2-yl-4-hydroxy-phenyl)-but-3-en-2-one
- Abbreviation: **HBT-O**
- CAS Number: 2056899-56-8

HBT-O is intended for research use only and is not for human or veterinary use. While some suppliers ship **HBT-O** as a non-hazardous chemical, a comprehensive safety protocol is essential due to the lack of extensive public safety data and its use in a laboratory setting.^[1] Safety recommendations are based on the potential hazards of structurally similar compounds.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **HBT-O**.

Body Part	Required PPE	Specifications
Eyes	Safety Goggles or Face Shield	Must provide a complete seal around the eyes to protect against splashes.
Hands	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or degradation before each use.
Body	Laboratory Coat	Should be fully buttoned to provide maximum coverage of personal clothing.
Respiratory	Use in a well-ventilated area	A fume hood is required when handling the solid powder or creating solutions to avoid inhalation of dust or aerosols.

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical to prevent accidental exposure and maintain the integrity of the compound.

Engineering Controls:

- Always handle **HBOT-O** in a certified chemical fume hood to minimize inhalation risks.
- Ensure easy access to an emergency eyewash station and a safety shower.

Work Practices:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: When weighing the solid form of **HBOT-O**, do so within the fume hood to contain any airborne particles.

- **Solution Preparation:** When preparing solutions, add the solid **HBOT-O** to the solvent slowly to avoid splashing.
- **Labeling:** All containers holding **HBOT-O** or its solutions must be clearly labeled with the chemical name, concentration, and appropriate hazard warnings.
- **Transportation:** When moving **HBOT-O** within the laboratory, use a secondary container to prevent spills in case the primary container is dropped or breaks.

Storage:

- Store **HBOT-O** in a cool, dry, and dark place.
- Keep the container tightly sealed to prevent degradation.
- Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan

Proper disposal of **HBOT-O** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Solid Waste:** Unused or expired **HBOT-O** powder should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **HBOT-O** should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.
- **Contaminated Materials:** All disposable items that have come into contact with **HBOT-O**, such as gloves, bench paper, and pipette tips, must be disposed of in a designated solid hazardous waste container.

Disposal Procedure:

- Ensure all waste containers are securely sealed.

- Properly label all waste containers with the contents and hazard warnings.
- Follow your institution's specific procedures for the collection and disposal of chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for guidance.

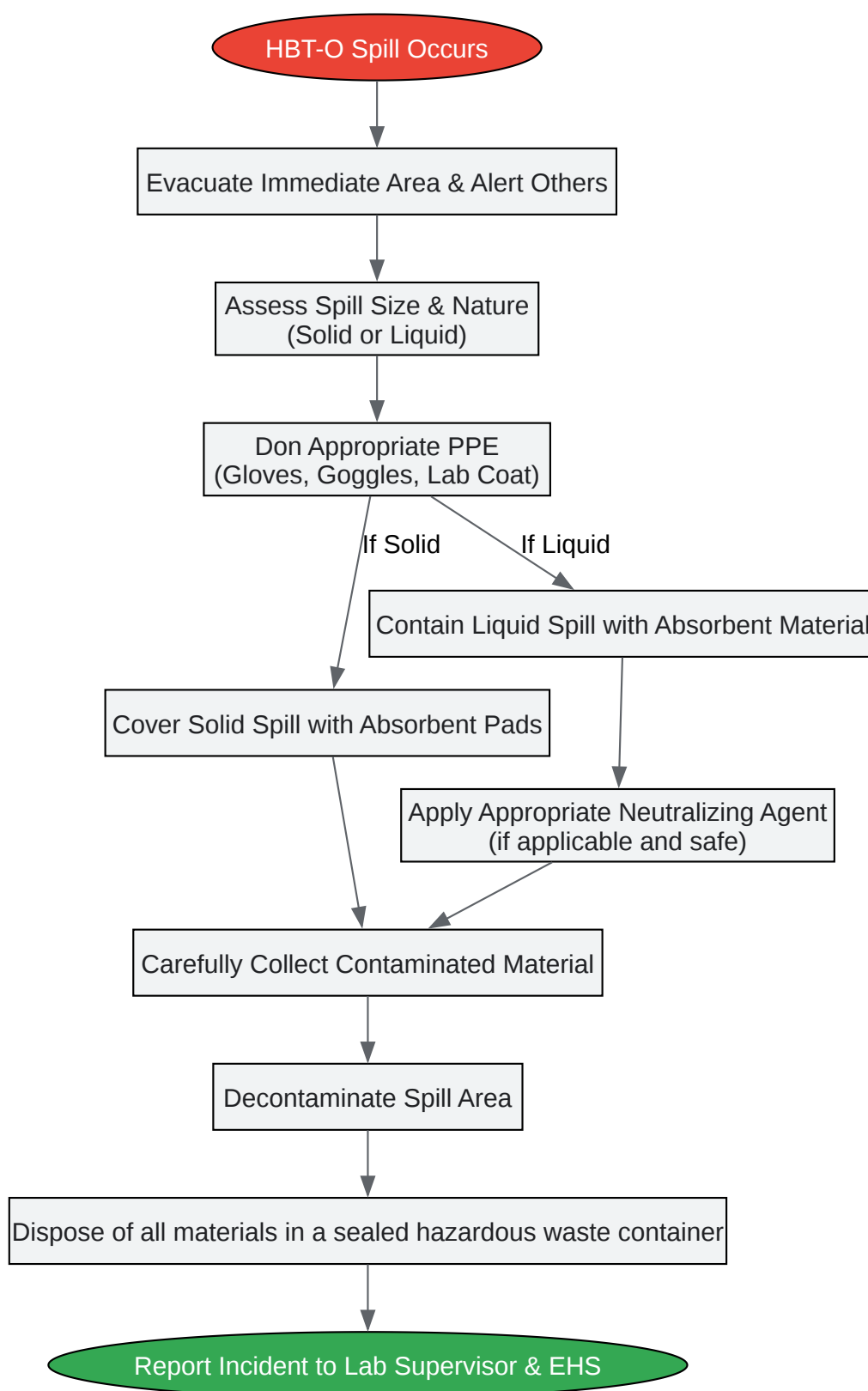
Quantitative Data

The following table summarizes key quantitative information for **HBT-O**.

Property	Value
CAS Number	2056899-56-8
Molecular Formula	C ₁₇ H ₁₃ NO ₂ S
Molecular Weight	295.36 g/mol

Experimental Workflow: HBT-O Spill Response

In the event of a spill, a clear and immediate response plan is crucial to mitigate risks. The following diagram outlines the step-by-step procedure for handling an **HBT-O** spill.



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Caption: Workflow for a safe and effective response to an **HBT-O** spill.

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References

- 1. cymitquimica.com [cymitquimica.com]
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